

# In-Depth Technical Guide: 3-Methoxyisoquinolin-1-amine (CAS 80900-34-1)

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## Compound of Interest

Compound Name: 3-methoxyisoquinolin-1-amine

CAS No.: 80900-34-1

Cat. No.: B6273283

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As a Senior Application Scientist in early-stage drug discovery, navigating the vast chemical space requires not just an understanding of a molecule's structure, but a deep appreciation for its mechanistic utility, safety profile, and synthetic behavior. **3-Methoxyisoquinolin-1-amine** is a highly versatile, privileged small-molecule scaffold. While specific substituted derivatives of this core possess distinct PubChem CIDs, the foundational building block is universally tracked in chemical databases via its CAS Registry Number 80900-34-1 and its unique InChIKey.

This whitepaper provides a comprehensive technical breakdown of **3-methoxyisoquinolin-1-amine**, bridging the gap between its physicochemical properties and its high-value application in kinase inhibitor development.

## Chemical Identity & Quantitative Data

Before deploying this scaffold in a synthetic campaign, establishing its baseline physicochemical parameters is critical for calculating reaction stoichiometry and predicting pharmacokinetic behavior.

Table 1: Chemical Identity & Physicochemical Properties

| Property            | Value                                             |
|---------------------|---------------------------------------------------|
| IUPAC Name          | 3-methoxyisoquinolin-1-amine                      |
| CAS Registry Number | 80900-34-1                                        |
| Molecular Formula   | C10H10N2O                                         |
| Molecular Weight    | 174.20 g/mol                                      |
| SMILES              | <chem>COC1=CC2=CC=CC=C2C(=N1)N</chem>             |
| InChIKey            | FZDXWASHIYIYQZ-UHFFFAOYSA-N                       |
| Physical Form       | Solid powder (typically off-white to pale yellow) |

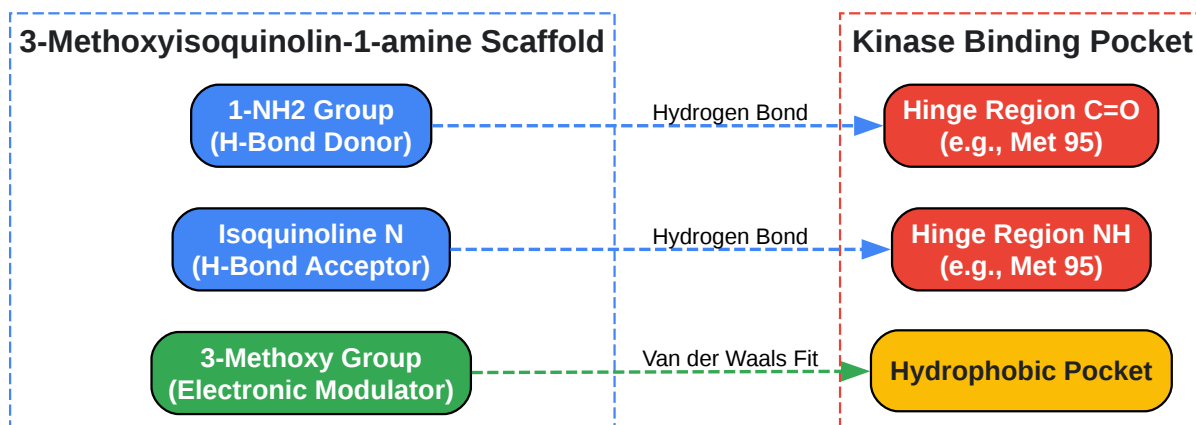
## Structural Significance & Mechanistic Insights in Drug Discovery

In the realm of targeted oncology and autoimmune therapeutics, the 1-aminoisoquinoline core is recognized as a "privileged scaffold." It has been extensively utilized in the discovery of potent inhibitors targeting FLT3, Src-family kinases<sup>[1]</sup>, and the mutant B-Raf pathway<sup>[2]</sup>.

### The Causality of Scaffold Design

Why is **3-methoxyisoquinolin-1-amine** so effective in kinase drug discovery? The answer lies in its precise electronic and steric geometry:

- **The Hinge-Binding Motif:** The 1-amino group and the adjacent isoquinoline nitrogen form a bidentate hydrogen-bonding system. This perfectly mimics the adenine ring of ATP, allowing the molecule to anchor securely to the kinase hinge region (e.g., interacting with the backbone C=O and NH of residues like Met 95)<sup>[1],[2]</sup>.
- **The Electronic Modulator:** The 3-methoxy group is not merely a passive substituent. By donating electron density into the isoquinoline ring via resonance, it subtly raises the pKa of the ring nitrogen. This strengthens the nitrogen's capability as a hydrogen-bond acceptor. Furthermore, the methoxy group acts as a lipophilic vector, probing adjacent hydrophobic pockets in the kinase active site to enhance binding affinity and selectivity.



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Fig 1: Kinase hinge-binding pharmacophore model of **3-methoxyisoquinolin-1-amine**.

## Comprehensive Safety Data & Self-Validating Handling Protocols

Maintaining scientific integrity requires strict adherence to safety and handling protocols. **3-Methoxyisoquinolin-1-amine** is a bioactive heterocyclic amine and must be handled with appropriate engineering controls.

Table 2: Safety & Hazard Profile (GHS)

| Category                 | Details                                                                                                                                   |
|--------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|
| Signal Word              | Warning                                                                                                                                   |
| Hazard Statements        | H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation) |
| Precautionary Statements | P261, P264, P270, P280, P305+P351+P338, P501                                                                                              |
| Pictograms               | GHS07 (Exclamation mark)                                                                                                                  |

## Self-Validating Handling Protocol

To ensure reagent integrity (preventing amine oxidation) and operator safety, utilize the following self-validating workflow:

- Preparation: Purge a glovebox or an analytical balance enclosure with inert gas (N<sub>2</sub> or Argon).
- Calibration Check (Validation 1): Weigh a standard calibration mass (e.g., 10.000 g). Condition: If the balance deviates by >0.005 g, recalibrate before proceeding.
- Transfer: Dispense the required mass of **3-methoxyisoquinolin-1-amine** into a pre-tared, amber-glass vial. The amber glass prevents UV-induced degradation of the electron-rich aromatic system.
- Visual Inspection (Validation 2): Inspect the powder. It should be off-white to pale yellow. Condition: If the powder is dark brown or black, significant oxidation has occurred; discard and source a fresh batch.

## Experimental Methodologies: Derivatization via Buchwald-Hartwig Cross-Coupling

Functionalizing the 1-amino group is a critical step in building larger drug-like molecules. However, because the 3-methoxy group donates electron density into the ring, the exocyclic 1-amino group becomes less nucleophilic, making standard

(Nucleophilic Aromatic Substitution) reactions sluggish and low-yielding.

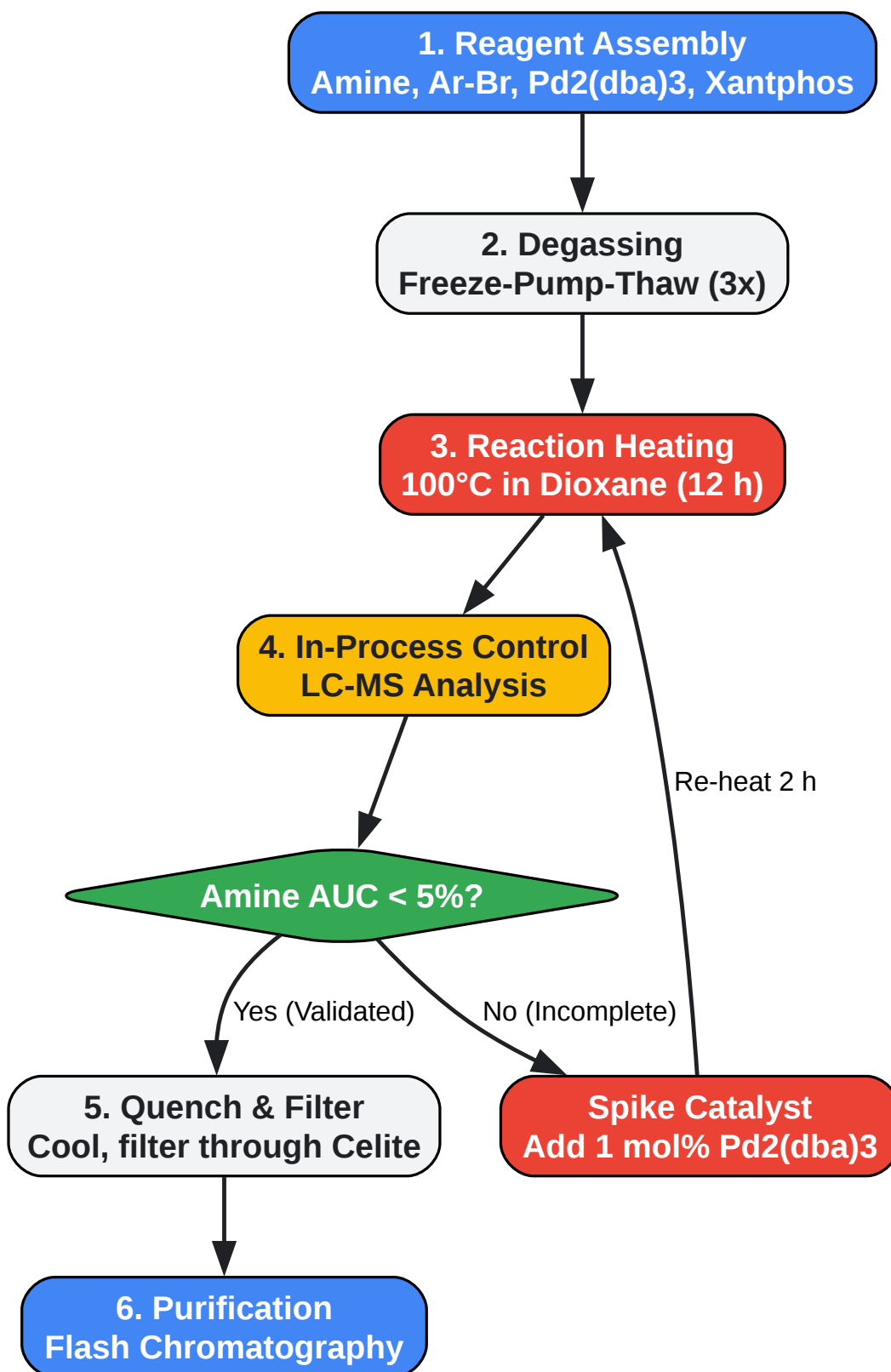
The Causality of the Method: To overcome this activation barrier, a Palladium-catalyzed Buchwald-Hartwig cross-coupling is the method of choice. We utilize

as the palladium source and Xantphos as the ligand. Xantphos is explicitly chosen because its wide "bite angle" forces the palladium intermediate into a geometry that highly accelerates the final reductive elimination step, preventing the catalyst from becoming trapped in stable, off-cycle complexes.

## Step-by-Step Self-Validating Protocol

- Reagent Assembly: In an oven-dried Schlenk flask, combine **3-methoxyisoquinolin-1-amine** (1.0 eq), the target aryl bromide (1.1 eq),  
  
(0.02 eq), Xantphos (0.04 eq), and  
  
(2.0 eq).
- Degassing: Add anhydrous 1,4-dioxane (0.1 M relative to the amine). Subject the mixture to three freeze-pump-thaw cycles. Causality: Oxygen rapidly oxidizes the Pd(0) catalyst to inactive Pd(II), killing the catalytic cycle.
- Reaction: Heat the mixture to 100°C under an argon atmosphere for 12 hours.
- In-Process Control (IPC) & Validation: At the 12-hour mark, extract a 10 µL aliquot, dilute in LC-MS grade acetonitrile, and analyze via LC-MS.
  - Validation Check: Calculate the Area Under the Curve (AUC) for the product mass  
  
.
  - Action: If the starting amine AUC is < 5%, the system is validated; proceed to workup. If the starting amine is > 5%, the catalyst has likely deactivated. Spike the reaction with an additional 0.01 eq of  
  
and heat for 2 more hours.
- Workup: Cool to room temperature, filter through a pad of Celite to remove palladium black and inorganic salts, and concentrate in vacuo.

- Purification: Purify via flash column chromatography (Silica gel, Hexanes/EtOAc gradient).



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Fig 2: Self-validating Buchwald-Hartwig cross-coupling workflow.

## References

- Sigma-Aldrich / PubChem - **3-methoxyisoquinolin-1-amine** | 80900-34-1 Properties and Safety Data.
- National Institutes of Health (PMC) - Aminoisoquinoline benzamides, FLT3 and Src-family kinase inhibitors, potently inhibit proliferation of acute myeloid leukemia cell lines.
- Journal of Medicinal Chemistry (ACS) - Selective Inhibitors of the Mutant B-Raf Pathway: Discovery of a Potent and Orally Bioavailable Aminoisoquinoline.
- Organic & Biomolecular Chemistry (RSC) - Base-promoted tandem synthesis of nitrogen-containing compounds via Buchwald-Hartwig coupling.

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## Sources

- 1. Aminoisoquinoline benzamides, FLT3 and Src-family kinase inhibitors, potently inhibit proliferation of acute myeloid leukemia cell lines - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. [pubs.acs.org](https://pubs.acs.org) [[pubs.acs.org](https://pubs.acs.org)]
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